

Dibromsalan stability issues in storage

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Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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Dibromsalan Property Overview

The table below summarizes the key identified physical and chemical properties of **Dibromsalan** that influence its stability [1] [2].

Property	Value / Description	Relevance to Stability
Molecular Formula	$C_{13}H_9Br_2NO_2$ [1]	-
Molecular Weight	371.02 g/mol [1]	-
Melting Point	238 - 245 °C [1] [2]	Indicates a stable, crystalline solid at room temperature.
Solubility	Very sparingly soluble in water; soluble in acetone, DMF, ethanol [1] [2]	Guides appropriate solvent choice for analytical preparations.
Photosensitizer	Yes, identified as a potent photosensitizer [1]	Critical risk factor; necessitates protection from light during storage and handling.

Property	Value / Description	Relevance to Stability
Hydrolytic Risk	Contains amide and hydroxyl functional groups [1]	Potential for hydrolysis, especially under acidic or basic conditions.

Troubleshooting FAQs & Guides

Here are answers to common stability-related issues, based on its properties and general stability science.

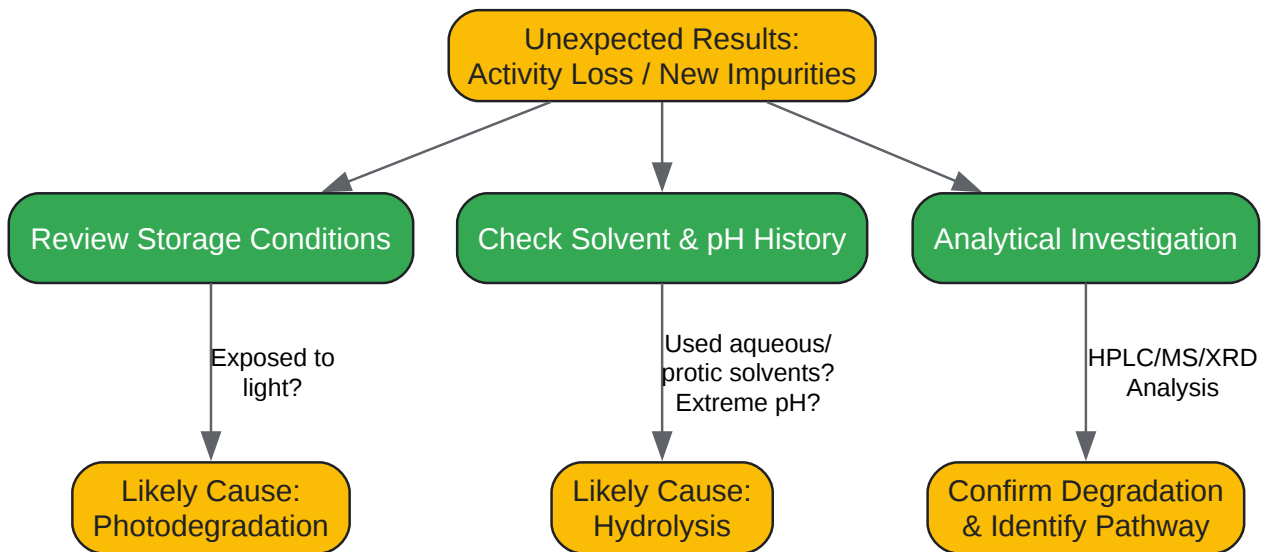
FAQ 1: What are the primary degradation pathways for Dibromsalan? While specific degradation studies are scarce, the molecular structure suggests several risks:

- **Photodegradation:** As a noted photosensitizer, exposure to light is a primary degradation route [1]. This can lead to loss of potency and formation of unknown impurities.
- **Hydrolysis:** The amide functional group can be susceptible to hydrolysis, particularly under extreme pH conditions, leading to the cleavage of the molecule [3] [1].
- **Oxidation:** The phenolic hydroxyl group and the aromatic rings could be potential sites for oxidative degradation [1].

FAQ 2: What are the recommended storage conditions? Given the identified risks, the following storage practices are recommended:

- **Light: Always protect from light.** Store in amber glass vials or opaque containers [3] [1].
- **Temperature:** Store at controlled room temperature. For long-term stock, consider **-20°C** to minimize all kinetic degradation processes. The high melting point suggests good thermal stability at room temperature [3] [1].
- **Humidity:** Although solubility is low, store in a dry environment to prevent potential hydrolysis. Using a desiccant in the storage container is a prudent precaution [3].
- **Atmosphere:** For highly sensitive applications or long-term storage, sealing containers under an inert atmosphere like nitrogen can mitigate oxidation risks [3].

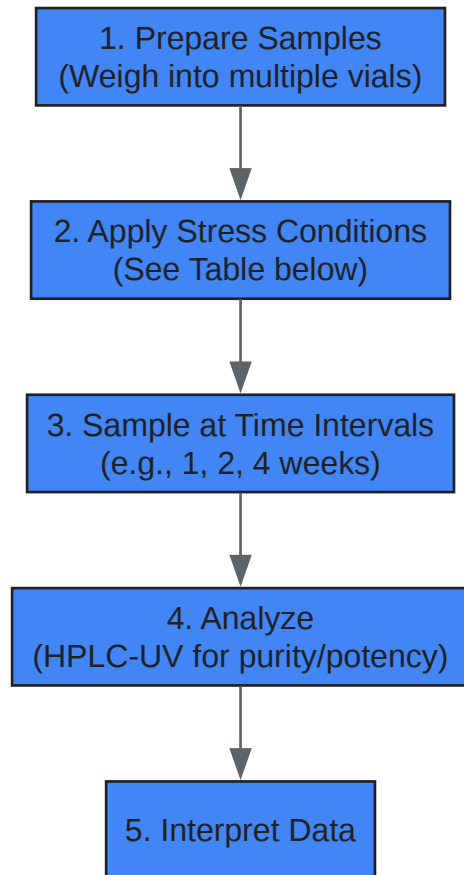
FAQ 3: My experimental results show unexpected activity loss or new impurities. What should I investigate? Follow this logical troubleshooting pathway to identify the root cause:



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Recommended Stability Study Protocols

To generate your own stability data for **Dibromsalan**, you can adapt the following standard protocols. The workflow for a comprehensive study is outlined below.



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1. Sample Preparation:

- Prepare a homogeneous batch of Dibromsanal solution or suspension. For solid-state studies, use the powder as is.
- Aliquot the material into multiple containers (e.g., clear and amber glass vials, sealed ampoules).

2. Stress Conditions: Expose the samples to the following accelerated conditions to force degradation [3]. A suggested set of conditions is:

Stress Condition	Recommended Parameters	Purpose
Photostability	Expose to UV-Vis light per ICH Q1B guidelines [3].	Confirm and quantify photosensitivity.
Acid Hydrolysis	Dissolve in 0.1M HCl; hold at 60°C for 1-2 weeks.	Probe susceptibility to acid-catalyzed hydrolysis.
Base Hydrolysis	Dissolve in 0.1M NaOH; hold at 60°C for 1-2 weeks.	Probe susceptibility to base-catalyzed hydrolysis.
Thermal Oxidation	Expose solid powder to 60°C in open container.	Assess thermal and oxidative stability in solid state.
Humidity	Expose solid powder to 75% Relative Humidity at 25°C.	Assess hygroscopicity and hydrolysis risk in solid state.

3. Analysis:

- **Primary Method:** Use **HPLC-UV** or **HPLC-MS** to monitor the disappearance of the parent **Dibromsalan** peak and the appearance of degradation product peaks.
- **Key Metrics:** Calculate the percentage of parent compound remaining at each time point against a reference standard stored at -20°C.
- **Identification:** HPLC-MS can be used to identify the molecular weights of major degradation products, helping to elucidate the degradation pathway (e.g., hydrolysis would show a mass change consistent with water addition).

Key Experimental Considerations

- **Use Validated Methods:** Ensure your analytical method (e.g., HPLC) can separate **Dibromsalan** from its degradation products.
- **Include Controls:** Always include a protected control sample (e.g., in amber glass at -20°C) for accurate comparison.
- **Safety Note:** The LD50 (mouse) is reported as 1700 mg/kg, indicating toxicity, and it is a known skin photosensitizer. Handle with appropriate personal protective equipment (PPE) and avoid skin exposure, especially under light [2].

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